An In-depth Technical Guide to Reaction Mechanisms Involving the Amide Functional Group

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Compound of Interest

Compound Name:	*2,3-Dimethyl-but-3-enoic acid amide*
CAS No.:	*89530-95-0*
Cat. No.:	*B1425878*

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The amide functional group is a cornerstone of organic chemistry and is of paramount importance in the pharmaceutical and biotechnology industries. Its presence in peptides, proteins, and a vast array of synthetic drugs underscores the necessity for a comprehensive understanding of its reactivity. This technical guide provides an in-depth exploration of the core reaction mechanisms involving the amide functional group, complete with quantitative data, detailed experimental protocols, and visual representations of reaction pathways to aid in research and development.

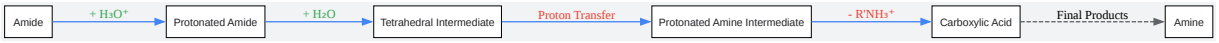
Amide Hydrolysis

Amide hydrolysis, the cleavage of the amide bond by water, is a fundamental reaction that can be catalyzed by either acid or base. Due to the resonance stabilization of the amide bond, this process typically requires harsh conditions such as strong acids or bases and elevated temperatures.

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Acid-Catalyzed Hydrolysis

Under acidic conditions, the carbonyl oxygen of the amide is protonated, which significantly increases the electrophilicity of the carbonyl carbon. This activation facilitates nucleophilic attack by a water molecule, leading to a tetrahedral intermediate. Subsequent proton transfer and elimination of ammonia or an amine yields the corresponding carboxylic acid.[1][2]

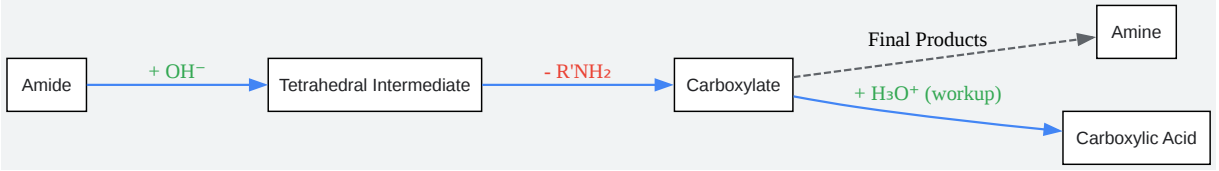


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Caption: Acid-Catalyzed Amide Hydrolysis Pathway.

Base-Catalyzed Hydrolysis

In the presence of a strong base, the hydroxide ion acts as the nucleophile, directly attacking the carbonyl carbon of the amide to form a tetrahedral intermediate. The breakdown of this intermediate to expel the amide anion is the rate-determining step. The resulting carboxylic acid is deprotonated by the strongly basic amide anion, driving the reaction to completion. Subsequent acidification of the reaction mixture is necessary to obtain the neutral carboxylic acid.[1][2]



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Caption: Base-Catalyzed Amide Hydrolysis Pathway.

Quantitative Data for Amide Hydrolysis

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The rate of amide hydrolysis is highly dependent on the reaction conditions and the structure of the amide. The following table summarizes representative kinetic data for the hydrolysis of various amides.

Amide	Conditions	Rate Constant (k)	Activation Energy (Ea) (kJ/mol)	Reference
Benzamide	0.0219 M NaOH	1.15×10^{-4} M^{-1} min^{-1} (40.7 °C)	-	[3]
N-Methylacetamide	High-Temperature Water (pH 7)	-	99	[2]
N-Methylacetamide	Acid Catalyzed	-	31	[2]
N-Methylacetamide	Base Catalyzed	-	21	[2]
Formamide	Base Catalyzed	-	-	[4]

Experimental Protocols for Amide Hydrolysis

Acid-Catalyzed Hydrolysis of Benzamide:

- In a round-bottom flask equipped with a reflux condenser, place benzamide (1.0 g, 8.25 mmol) and 10% aqueous sulfuric acid (20 mL).
- Heat the mixture to reflux using a heating mantle for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and then in an ice bath to precipitate the benzoic acid.
- Collect the solid product by vacuum filtration and wash with cold water.
- Recrystallize the crude benzoic acid from hot water to obtain the pure product.

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Base-Catalyzed Hydrolysis of Benzamide:

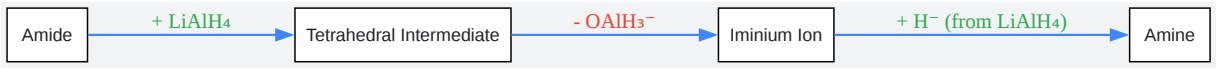
- In a round-bottom flask fitted with a reflux condenser, dissolve benzamide (1.0 g, 8.25 mmol) in 10% aqueous sodium hydroxide (20 mL).
- Heat the solution to reflux for 1-2 hours. Ammonia gas will be evolved, which can be detected with moist litmus paper.
- Cool the reaction mixture to room temperature.
- Acidify the solution by the dropwise addition of concentrated hydrochloric acid until the pH is acidic, which will precipitate the benzoic acid.
- Collect the product by vacuum filtration, wash with cold water, and recrystallize from hot water.

Amide Reduction

The reduction of amides is a valuable transformation that yields amines. The most common and effective reagent for this purpose is lithium aluminum hydride ($LiAlH_4$).

Mechanism of Reduction with $LiAlH_4$

The reduction of an amide with $LiAlH_4$ proceeds through a two-step mechanism. Initially, the hydride attacks the carbonyl carbon to form a tetrahedral intermediate. In the case of primary and secondary amides, the acidic proton on the nitrogen is first removed by the hydride. The aluminum coordinates to the oxygen atom, making it a good leaving group. The lone pair on the nitrogen then expels the aluminate species to form an iminium ion. A second hydride ion from another molecule of $LiAlH_4$ then attacks the iminium ion to yield the final amine product.[5][6]



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Caption: Amide Reduction with $LiAlH_4$.

Quantitative Data for Amide Reduction

The reduction of amides with $LiAlH_4$ is generally a high-yielding reaction. The table below provides examples of yields for the reduction of various amides.

Amide	Product	Yield (%)	Reference
N,N-Dimethylcyclohexanecarboxamide	N,N-Dimethylcyclohexylmethylamine	93	[7]
Diethyl Phthalate (Lactam analog)	1,2-Benzenedimethanol	93	[7]
General Primary Amides	Primary Amines	High	[8]
General Secondary Amides	Secondary Amines	High	[8]
General Tertiary Amides	Tertiary Amines	High	[8]

Experimental Protocol for Amide Reduction

Reduction of N-benzylacetamide with $LiAlH_4$:

- Caution: $LiAlH_4$ reacts violently with water. All glassware must be thoroughly dried, and the reaction must be carried out under an inert atmosphere (e.g., nitrogen or argon).
- To a stirred suspension of $LiAlH_4$ (0.76 g, 20 mmol) in anhydrous diethyl ether (50 mL) in a three-necked flask equipped with a reflux condenser and a dropping funnel, add a solution of N-benzylacetamide (1.49 g, 10 mmol) in anhydrous diethyl ether (20 mL) dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, continue to stir the mixture at reflux for 4 hours.
- Cool the reaction mixture in an ice bath and cautiously quench the excess $LiAlH_4$ by the sequential dropwise addition of water (0.8 mL), 15% aqueous sodium hydroxide (0.8 mL),

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and then water again (2.4 mL).

- Filter the resulting white precipitate of aluminum salts and wash it with diethyl ether.
- Dry the combined organic filtrates over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield the crude N-ethylbenzylamine.
- Purify the product by distillation or column chromatography.

Hofmann Rearrangement

The Hofmann rearrangement is a powerful method for the conversion of a primary amide to a primary amine with one fewer carbon atom. The reaction proceeds via an isocyanate intermediate.[9][10]

Mechanism of the Hofmann Rearrangement

The reaction is initiated by the deprotonation of the primary amide by a base, followed by reaction with bromine to form an N-bromoamide. A second deprotonation generates an anion, which then undergoes a concerted rearrangement where the R group migrates from the carbonyl carbon to the nitrogen, with the simultaneous expulsion of the bromide ion, to form an isocyanate. The isocyanate is then hydrolyzed in the aqueous basic solution to a carbamic acid, which spontaneously decarboxylates to give the primary amine.[9]



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Caption: Hofmann Rearrangement Mechanism.

Quantitative Data for the Hofmann Rearrangement

The Hofmann rearrangement is a versatile reaction with generally good to excellent yields.

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Amide	Product	Yield (%)	Reference
Phthalimide	Anthranilate Derivatives	39-75	[11]
Benzamide	Aniline	-	[12]
Various Carboxamides	Primary Amines	38-89	[12]
Cyclic Imides	Amino Acids	69-83	[12]

Experimental Protocol for the Hofmann Rearrangement

Preparation of Aniline from Benzamide:

- In a flask, dissolve sodium hydroxide (10 g, 0.25 mol) in water (50 mL). Cool the solution in an ice bath.
- In a separate beaker, dissolve benzamide (6.05 g, 0.05 mol) in a minimal amount of cold water.
- Slowly add bromine (8.0 g, 0.05 mol) to the cold sodium hydroxide solution with stirring to prepare a solution of sodium hypobromite.
- Add the benzamide solution to the sodium hypobromite solution while keeping the temperature below 10 °C.
- Slowly warm the mixture to about 75 °C and maintain this temperature for about 15 minutes.
- The aniline can be isolated by steam distillation from the alkaline solution.
- Extract the distillate with diethyl ether, dry the ether layer over anhydrous sodium sulfate, and remove the ether by distillation to obtain aniline.

Bischler-Napieralski Reaction

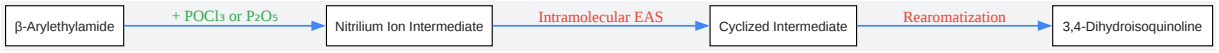
The Bischler-Napieralski reaction is an intramolecular electrophilic aromatic substitution reaction that is used for the synthesis of 3,4-dihydroisoquinolines from β-arylethylamides. The

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reaction is typically carried out using a dehydrating agent such as phosphorus pentoxide (P_2O_5) or phosphoryl chloride ($POCl_3$) in refluxing acidic conditions.[13]

Mechanism of the Bischler-Napieralski Reaction

Two primary mechanisms have been proposed for the Bischler-Napieralski reaction. One involves the formation of a nitrilium ion intermediate, while the other proceeds through a dichlorophosphoryl imine-ester intermediate. The prevailing mechanism is often dependent on the specific reaction conditions. In the nitrilium ion pathway, the amide oxygen is removed by the dehydrating agent to form a highly electrophilic nitrilium ion. This intermediate then undergoes an intramolecular electrophilic attack on the aromatic ring, followed by rearomatization to yield the dihydroisoquinoline product.[13]



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Caption: Bischler-Napieralski Reaction Pathway.

Quantitative Data for the Bischler-Napieralski Reaction

The yields of the Bischler-Napieralski reaction can vary depending on the substrate and the reaction conditions.

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Substrate	Conditions	Product	Yield (%)	Reference
N-[2-(4-methoxyphenyl)-ethyl]-4–methoxybenzamide	$POCl_3$	7-methoxy-1-(4-methoxyphenyl)-3,4-dihydroisoquinoline	-	[13]
N-[2-(4-methoxyphenyl)-ethyl]-4–methoxybenzamide	P_2O_5	Mixture of normal and abnormal products	-	[13]
(S)-1-alkyl-1,2-diphenylethylamides	$POCl_3$-P_2O_5	3-alkyl-4-phenyl-1,2-dihydroisoquinolines	80-91 (de)	[14]
Various β-arylethylamides	P_2O_5 or $POCl_3$	3,4-dihydroisoquinolines	Generally Good	[15]

Experimental Protocol for the Bischler-Napieralski Reaction

Synthesis of 1-Methyl-3,4-dihydroisoquinoline:

- To a solution of N-(2-phenylethyl)acetamide (1.63 g, 10 mmol) in anhydrous toluene (20 mL) in a round-bottom flask, add phosphoryl chloride ($POCl_3$, 2.3 g, 15 mmol).
- Heat the mixture to reflux for 2 hours.
- Cool the reaction mixture and pour it onto crushed ice.
- Make the aqueous solution basic by the addition of 20% sodium hydroxide solution.
- Extract the product with diethyl ether (3 x 20 mL).

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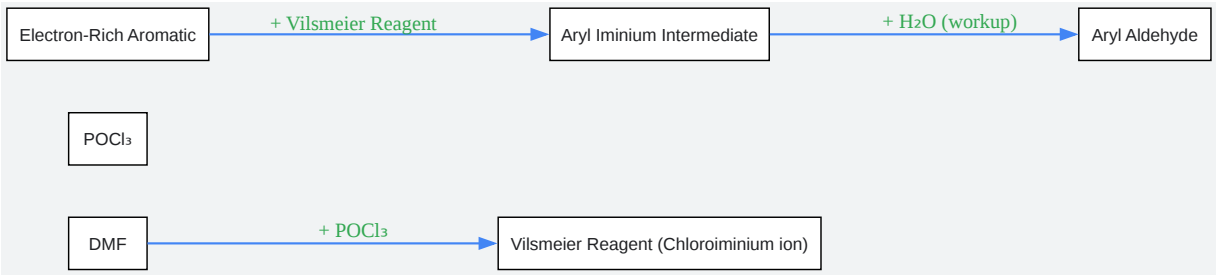
- Dry the combined ether extracts over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure.
- Purify the resulting 1-methyl-3,4-dihydroisoquinoline by vacuum distillation.

Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is a method for the formylation of electron-rich aromatic compounds using a substituted amide (commonly dimethylformamide, DMF) and an acid chloride (typically phosphoryl chloride, $POCl_3$). The reaction proceeds via the formation of a Vilsmeier reagent, which is a chloroiminium ion.[16][17]

Mechanism of the Vilsmeier-Haack Reaction

The reaction begins with the formation of the electrophilic Vilsmeier reagent from the reaction of DMF and $POCl_3$. The electron-rich aromatic ring then attacks the Vilsmeier reagent in an electrophilic aromatic substitution reaction. The resulting intermediate is then hydrolyzed during aqueous workup to yield the aryl aldehyde.[16]



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Caption: Vilsmeier-Haack Reaction Pathway.

Quantitative Data for the Vilsmeier-Haack Reaction

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The Vilsmeier-Haack reaction is a versatile formylation method with good yields for suitable substrates.

Aromatic Substrate	Conditions	Product	Yield (%)	Reference
Anisoles	Solvent-free, grinding	Formylated Anisoles	-	[18]
Pyridines	Solvent-free, grinding	Formylated Pyridines	-	[18]
Various Anisoles	Thermal	Formylated Anisoles	-	[19]
Various Pyridines	Thermal	Formylated Pyridines	-	[19]

Experimental Protocol for the Vilsmeier-Haack Reaction

Formylation of N,N-Dimethylaniline:

- In a flask cooled in an ice-salt bath, place anhydrous N,N-dimethylformamide (DMF, 10 mL).
- Slowly add phosphoryl chloride ($POCl_3$, 3.0 mL, 32.5 mmol) with stirring, keeping the temperature below 10 °C.
- To this Vilsmeier reagent, add N,N-dimethylaniline (2.42 g, 20 mmol) dropwise with stirring, maintaining the temperature below 20 °C.
- After the addition is complete, heat the reaction mixture on a water bath at 60-70 °C for 2-3 hours.
- Pour the reaction mixture onto crushed ice and make it alkaline by adding a solution of sodium hydroxide.
- The product, p-dimethylaminobenzaldehyde, can be isolated by filtration or extraction with a suitable solvent.

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- Recrystallize the crude product from aqueous ethanol.

This guide provides a foundational understanding of key reaction mechanisms involving the amide functional group. For more specific applications and advanced methodologies, researchers are encouraged to consult the primary literature cited herein.

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